

Chlorpropamide-d4 chemical structure and properties

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Compound of Interest

Compound Name: Chlorpropamide-d4

Cat. No.: B586757

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An In-depth Technical Guide to **Chlorpropamide-d4**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Chlorpropamide-d4**, a deuterated analog of the first-generation sulfonylurea, Chlorpropamide. This document details its chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols, making it an essential resource for professionals in drug development and scientific research. The inclusion of a deuterated phenyl group makes **Chlorpropamide-d4** an ideal internal standard for mass spectrometry-based quantification of Chlorpropamide.[1]

Chemical Structure and Properties

Chlorpropamide-d4 is structurally identical to Chlorpropamide, except for the substitution of four hydrogen atoms with deuterium atoms on the chlorophenyl ring.[1] This isotopic labeling increases its molecular weight, allowing it to be distinguished from the unlabeled compound in mass spectrometry, while maintaining nearly identical chemical and biological properties.

The IUPAC name for Chlorpropamide is 1-(4-chlorophenyl)sulfonyl-3-propylurea.[2] For **Chlorpropamide-d4**, the deuteration is specifically on the phenyl ring.

Data Summary

The key chemical and physical properties of Chlorpropamide and its deuterated analog are summarized below for easy comparison.

Property	Chlorpropamide	Chlorpropamide-d4	Data Source(s)
Chemical Formula	C ₁₀ H ₁₃ ClN ₂ O ₃ S	C ₁₀ H ₉ D ₄ ClN ₂ O ₃ S	[3][4]
Molecular Weight	276.74 g/mol	280.76 g/mol	[1][3]
Exact Mass	276.0335411 Da	280.05864 Da (Calculated)	[2]
Physical Description	White crystalline powder with a slight odor.	Neat (liquid or solid)	[1][2]
CAS Number	94-20-2	Not explicitly available	[5]
SMILES	CCCNC(=O)NS(=O)(=O)C1=CC=C(C=C1)Cl	[2H]c1c([2H])c(S(=O)(=O)NC(=O)NCCC)c([2H])c([2H])c1Cl	[1][2]
InChI Key	RKWGIWYCVPQPMF-UHFFFAOYSA-N	RKWGIWYCVPQPMF-LNFUJOGGSA-N	[1][2]
Assay Purity	≥97% (Analytical Standard)	Not specified	[5]
Solubility	Soluble in Acetone, Chloroform, Ethanol.	Not specified	[4]

Mechanism of Action

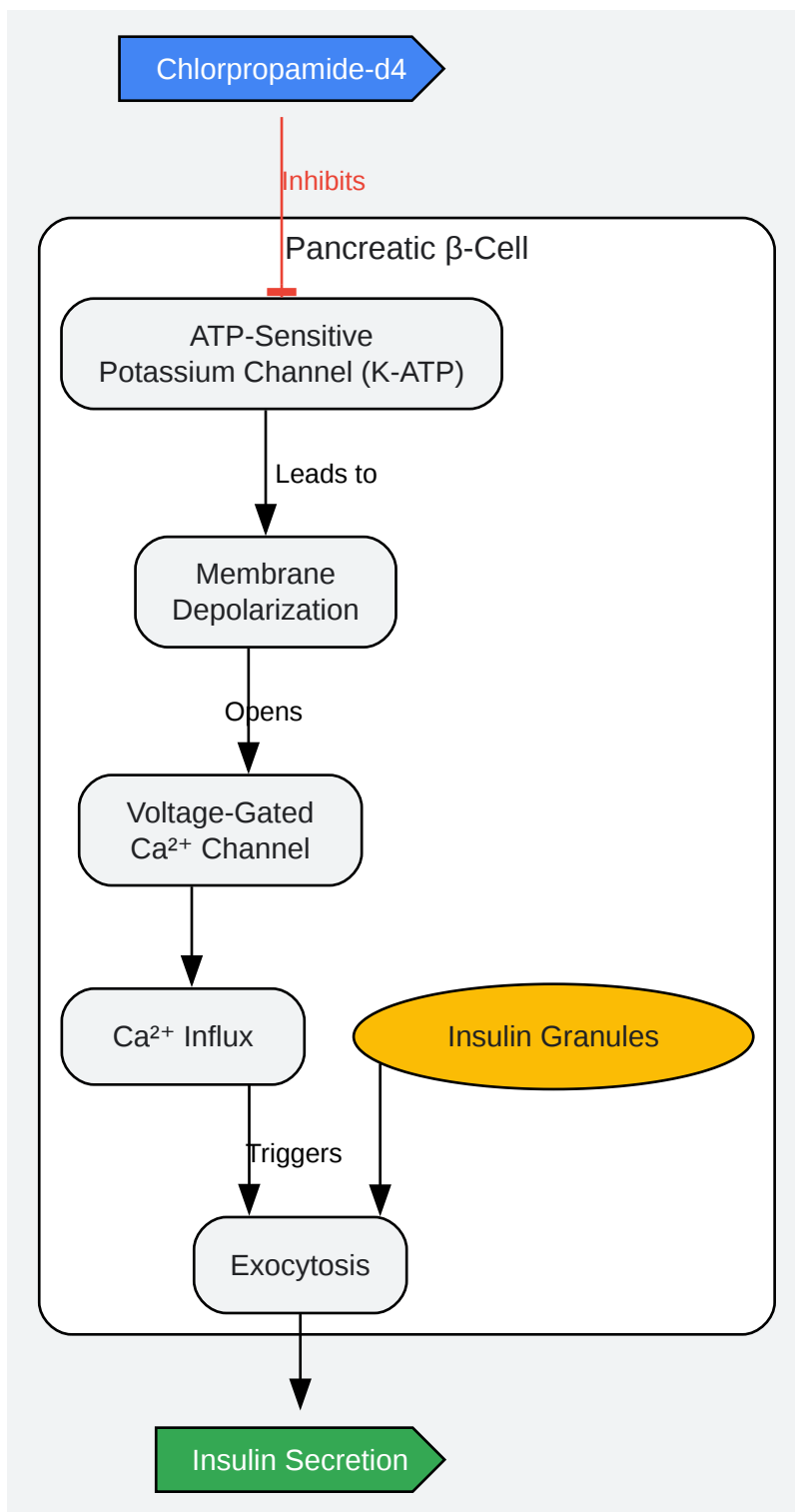
Like its non-deuterated counterpart, **Chlorpropamide-d4** is expected to function as a potent oral antihyperglycemic agent. The primary mechanism involves stimulating the release of insulin from functional pancreatic β -cells.[6][7]

Key steps in the signaling pathway include:

- Binding to SUR1: Chlorpropamide binds to the sulfonylurea receptor (SUR1), a regulatory subunit of the ATP-sensitive potassium (K-ATP) channel on the pancreatic β -cell membrane. [7][8]

- **Channel Closure & Depolarization:** This binding inhibits the K-ATP channel, reducing potassium efflux and causing the cell membrane to depolarize.[\[7\]](#)
- **Calcium Influx:** The depolarization opens voltage-gated calcium channels, leading to an influx of Ca^{2+} ions into the cell.[\[7\]](#)
- **Insulin Exocytosis:** The resulting increase in intracellular calcium concentration triggers the fusion of insulin-containing granules with the cell membrane and the subsequent secretion of insulin into the bloodstream.[\[7\]](#)

Beyond its pancreatic effects, Chlorpropamide also exerts extrapancreatic actions, such as reducing hepatic gluconeogenesis, which contributes to its glucose-lowering effects.[\[7\]](#)[\[9\]](#)



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